

# Commercial Availability & Synthesis Guide: 1-Isocyanato-2-methylcyclopropane

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## Compound of Interest

Compound Name:	1-Isocyanato-2-methylcyclopropane
CAS No.:	1016807-38-7
Cat. No.:	B3373959

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## Executive Summary

**1-Isocyanato-2-methylcyclopropane** is a high-value, reactive building block used in medicinal chemistry to introduce the rigid 2-methylcyclopropyl motif. Unlike common aliphatic isocyanates, this compound is rarely available as an off-the-shelf catalog item due to its hydrolytic instability and high volatility.

Current Sourcing Status:

- Direct Purchase: Extremely limited. Most listings are "Inquire" or "Made to Order."
- Recommended Strategy: In-house preparation from the commercially available carboxylic acid precursor (2-methylcyclopropanecarboxylic acid) via the Curtius rearrangement. This ensures reagent integrity and stereochemical control.

## Part 1: Chemical Profile & Identity

Crucial Distinction: Do not confuse this cyclopropyl compound with the acyclic isomer isobutyl isocyanate (1-isocyanato-2-methylpropane), which is widely available but structurally distinct.

Feature	Target Compound	Common Confuser
Name	1-Isocyanato-2-methylcyclopropane	Isobutyl isocyanate
Structure	Cyclopropane ring with -CH <sub>3</sub> and -NCO	Acyclic branched chain
CAS (Racemic)	Not widely listed (See Precursors)	1873-29-6
Formula	C <sub>5</sub> H <sub>7</sub> NO	C <sub>5</sub> H <sub>9</sub> NO
MW	97.12 g/mol	99.13 g/mol
Stereochemistry	Exists as cis and trans diastereomers	Achiral (unless deuterated)

## Stereochemical Considerations

The biological activity of drugs containing this motif often depends strictly on the cis vs. trans orientation.

- Trans-isomer: The methyl and isocyanate groups are on opposite sides of the ring.
- Cis-isomer: The methyl and isocyanate groups are on the same side (sterically more congested).

## Part 2: Sourcing Strategy (Make vs. Buy)

Since the isocyanate itself is unstable, the supply chain relies on stable precursors. The following table lists the primary commercially available starting materials.

### Primary Precursor: 2-Methylcyclopropanecarboxylic Acid

This is the preferred starting material. It is stable, solid/liquid (depending on purity/isomer), and widely stocked.

Isomer	CAS Number	Major Suppliers	Approx. <sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> Cost (USD)
Mix (cis/trans)	29555-02-0	Sigma-Aldrich, Manchester Organics, Fluorochem	~\$100 / 5g
Trans (Pure)	10487-86-2	Enamine, Combi- Blocks, BOC Sciences	~\$250 / 1g
Cis (Pure)	6142-57-0	ChemNet, Custom Synthesis Houses	High / Custom

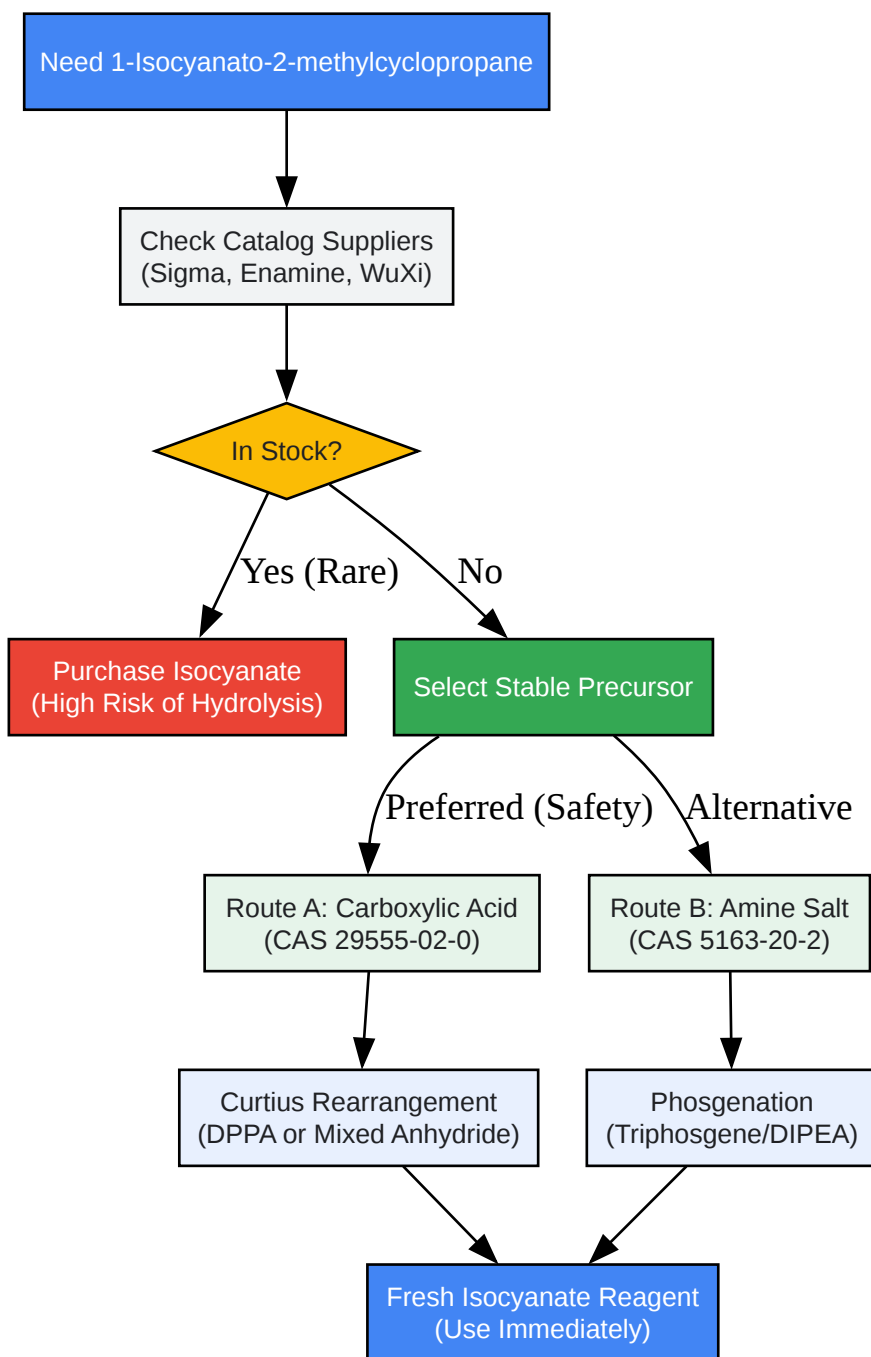
## Secondary Precursor: 2-Methylcyclopropanamine

Used for phosgenation routes. Less common than the acid.

- CAS (Mix): 5163-20-2<sup>[2]</sup>
- CAS (Trans-HCl): 97291-66-2

## Decision Matrix: Sourcing Logic

The following diagram outlines the logical flow for acquiring this motif based on your project needs.



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Figure 1: Strategic decision tree for sourcing **1-isocyanato-2-methylcyclopropane**. The "Acid Route" is recommended for most medicinal chemistry applications due to higher precursor stability.

## Part 3: Technical Protocol (In-House Synthesis)

## Method A: Curtius Rearrangement (Recommended)

This protocol converts 2-methylcyclopropanecarboxylic acid directly to the isocyanate using Diphenylphosphoryl azide (DPPA). This method avoids the use of phosgene gas and allows for "one-pot" derivatization if the isocyanate is not isolated.

Reagents:

- 2-Methylcyclopropanecarboxylic acid (1.0 equiv)
- Diphenylphosphoryl azide (DPPA) (1.1 equiv)
- Triethylamine (TEA) (1.2 equiv)
- Solvent: Toluene (anhydrous) or THF

Step-by-Step Methodology:

- Activation: Dissolve the carboxylic acid in anhydrous toluene under nitrogen atmosphere.
- Addition: Add TEA, followed by the dropwise addition of DPPA at 0°C.
- Acyl Azide Formation: Stir at 0°C for 1 hour, then warm to room temperature (RT) for 1 hour.
  - Checkpoint: Monitor by TLC or LCMS (look for acyl azide intermediate, often unstable on column).
- Rearrangement: Heat the reaction mixture to 80–90°C.
  - Observation: Evolution of Nitrogen gas ( ) indicates the rearrangement is proceeding.
  - Validation: Monitor IR spectrum for the appearance of the strong isocyanate peak at  $\sim 2270\text{ cm}^{-1}$ .
- Isolation vs. Use:

- Isolation: The isocyanate can be distilled (approx bp 80–90°C, similar to precursors, requires careful fractionation) under reduced pressure.
- In-Situ Use (Preferred): Cool the solution to RT and add the nucleophile (amine/alcohol) directly to the reaction pot to form the urea or carbamate.

## Method B: Phosgenation (Alternative)

Uses 2-methylcyclopropanamine hydrochloride and Triphosgene.

Reagents:

- Amine HCl salt (1.0 equiv)
- Triphosgene (0.35 equiv)
- DIPEA or Pyridine (excess)
- DCM (Dichloromethane)

Methodology:

- Suspend amine salt in DCM at 0°C.
- Add base (DIPEA) to free the amine.
- Add Triphosgene (dissolved in DCM) slowly. Warning: Generates Phosgene gas in situ. Must use a scrubber.
- Stir at RT for 2 hours.
- Solvent swap or distill to isolate.

## Part 4: Handling & Safety

1. Reactivity: Isocyanates are electrophiles that react rapidly with nucleophiles, especially water.

- Storage: If isolated, store under Argon/Nitrogen at -20°C.

- Moisture: Exposure to air converts the isocyanate back to the amine (via unstable carbamic acid) and subsequently to the symmetric urea (precipitate).

## 2. Toxicology:

- Sensitizer: Like all isocyanates, this compound is a potent respiratory and skin sensitizer.
- Lachrymator: Low molecular weight isocyanates are volatile and irritating to eyes.
- Engineering Controls: All operations must be performed in a functioning fume hood.

## Part 5: References

- Precursor Availability (Acid): Sigma-Aldrich Product Sheet, 2-Methylcyclopropanecarboxylic acid. Available at:
- Curtius Rearrangement Mechanism: The Curtius Rearrangement: Applications in Modern Drug Discovery. SciSpace. Available at:
- Cyclopropyl Isocyanate Safety: Oakwood Chemical SDS, Cyclopropyl isocyanate. Available at:
- General Isocyanate Synthesis: Flow chemistry synthesis of isocyanates. Google Patents WO2021119606A1. Available at:

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## Sources

- [1. 2-Methylcyclopropanecarboxylic acid | C5H8O2 | CID 99873 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. CAS 5163-20-2: N-Methylcyclopropanamine | CymitQuimica \[cymitquimica.com\]](#)

- [3. cis-2-methylcyclopropanecarboxylic acid, CasNo.6142-57-0 LIDE PHARMACEUTICALS LIMITED China \(Mainland\) \[lidepharma.lookchem.com\]](#)
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